

# 3-octanol environmental persistence PBT assessment

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## Compound Focus: 3-Octanol

CAS No.: 589-98-0

Cat. No.: S566641

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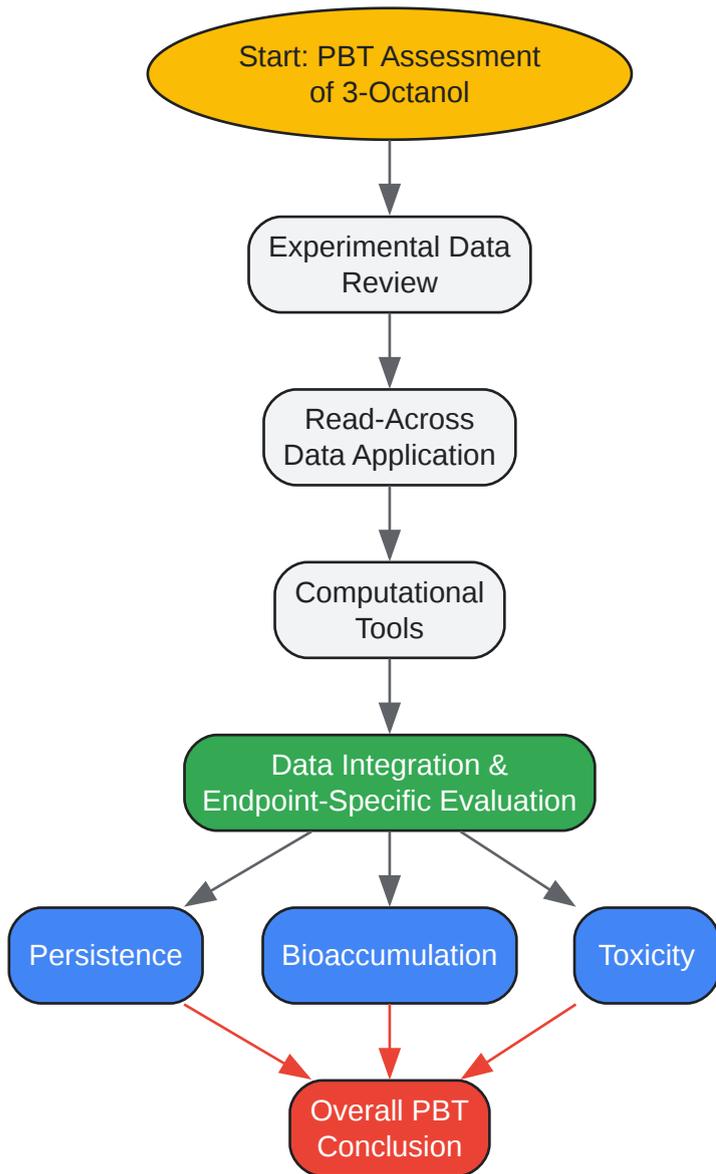
## PBT Profile of 3-Octanol

The key findings on the persistence, bioaccumulation, and toxicity (PBT) of **3-octanol** from a dedicated fragrance ingredient safety assessment are summarized in the table below [1] [2].

Assessment Endpoint	Conclusion for 3-Octanol	Key Supporting Data / Rationale
Persistence (P)	Not Persistent	Does not meet PBT criteria per IFRA Environmental Standards [1].
Bioaccumulation (B)	Not Bioaccumulative	Does not meet PBT criteria per IFRA Environmental Standards [1].
Toxicity (T)	Low Concern	Calculated Margin of Exposure (MOE) > 100 for repeated dose and reproductive toxicity endpoints [1].
Overall PBT Conclusion	Not a PBT substance	Risk quotients (PEC/PNEC) for environments in Europe and North America are < 1 [1].

## Assessment Methodology Overview

The safety assessment of **3-octanol** followed a standardized workflow that integrated different types of evidence and data, including the use of read-across from similar chemicals. The following diagram illustrates this process.



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*PBT Assessment Workflow for **3-Octanol***

## Key Methodological Details

- **Read-Across Approach:** For endpoints with limited data, the assessment used **read-across** from structurally similar compounds. For genotoxicity and skin sensitization, data from **3-hexanol** was used, while for reproductive toxicity, data from **2-octanol** was applied [1] [2].
- **Computational Toxicity Screening:** The substance was classified using the **Cramer Decision Tree**, where expert judgment categorized **3-octanol** as **Cramer Class I** (low toxicity concern) [2].
- **Critical Exposure Calculations:**
  - **Margin of Exposure (MOE):** A calculated MOE of greater than 100 was determined for both repeated dose and reproductive toxicity endpoints, indicating low risk [1].
  - **Risk Quotient:** The assessment concluded that the **Predicted Environmental Concentration (PEC)** was lower than the **Predicted No Effect Concentration (PNEC)**, resulting in a risk quotient of less than 1 [1].

## Information Gaps and Future Research

The search indicates that while **3-octanol** has been assessed as safe under current use conditions, broader information you requested is not available.

- **Lack of Comparative Data:** The search results did not yield a direct, data-rich comparison between **3-octanol** and other specific alternatives for your "Publish Comparison Guides" objective.
- **Modern Assessment Methods:** Recent literature highlights a strong industry shift towards **New Approach Methodologies (NAMs)** like in vitro bioassays and in silico (Q)SAR models to fill data gaps without animal testing [3] [4]. Future assessments may utilize these methods.

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## References

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2. RIFM fragrance ingredient safety assessment, 3-octanol ... [sciencedirect.com]
3. Comparative Study of (Q)SAR Models for Predicting the ... [sciencedirect.com]
4. Modernizing persistence–bioaccumulation–toxicity (PBT) ... [pmc.ncbi.nlm.nih.gov]

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